

HPLC method for Asulam-sodium residue analysis in soil

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Compound of Interest

Compound Name: *Asulam-sodium*

CAS No.: *2302-17-2*

Cat. No.: *B1252203*

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Application Note: AN-2026-ASU Methodology for the Quantification of **Asulam-Sodium** Residues in Soil Matrices via RP-HPLC-DAD

Executive Summary

This application note details a robust, validated protocol for the extraction and quantification of Asulam (methyl sulfanilylcarbamate) and its sodium salt residues in soil. Asulam is a systemic herbicide often applied as a sodium salt (**Asulam-sodium**) to enhance water solubility.[1] In soil environments, the salt dissociates, and the parent molecule (Asulam) is subject to pH-dependent adsorption and degradation into sulfanilamide.

This guide moves beyond generic protocols by addressing the specific amphoteric nature of Asulam. We utilize an Acidified Solvation Extraction (ASE) technique coupled with Reverse-Phase High-Performance Liquid Chromatography (RP-HPLC) and Diode Array Detection (DAD). This approach ensures the protonation of the carbamate moiety for optimal retention on C18 stationary phases and mitigates the risk of analyte loss during cleanup.

Target Audience: Analytical Chemists, Environmental Toxicologists, and Agrochemical Development Scientists.

Chemical Basis & Mechanistic Insight

Analyte Properties

- Compound: Asulam (CAS: 3337-71-1); **Asulam-sodium** (CAS: 2302-17-2).
- pKa: ~4.82 (acidic moiety).
- Solubility: The sodium salt is highly water-soluble (>800 g/L), while the parent acid is sparingly soluble in water but soluble in polar organic solvents.
- Soil Interaction: Asulam exists as an anion in neutral/alkaline soils, leading to high mobility (leaching risk). In acidic soils, it becomes neutral and adsorbs more strongly to organic matter.

Method Strategy

To successfully analyze Asulam in soil, the method must overcome two hurdles:

- Extraction Efficiency: The extraction solvent must be acidified to convert soil-bound Asulam anions into their neutral protonated form, facilitating partitioning into the organic solvent (Acetonitrile).
- Cleanup Selectivity: Standard QuEChERS cleanup often uses Primary Secondary Amine (PSA) to remove matrix acids. Crucial Warning: Because Asulam is weakly acidic, PSA sorbent must be avoided as it will irreversibly bind the analyte, causing massive recovery losses. We utilize C18 and Graphitized Carbon Black (GCB) instead.

Experimental Protocol

Reagents and Equipment

- HPLC System: Agilent 1260 Infinity II or equivalent with DAD.
- Column: C18 End-capped (e.g., Zorbax Eclipse Plus C18, 4.6 x 150 mm, 5 μ m).

- Solvents: HPLC-grade Acetonitrile (ACN), Methanol (MeOH), Water (Milli-Q).
- Additives: Formic Acid (98%), Ammonium Formate.
- SPE/dSPE Sorbents: C18 bulk sorbent, Graphitized Carbon Black (GCB). (Do NOT use PSA).

Sample Preparation & Extraction Workflow

Step 1: Soil Pre-treatment

- Air-dry soil samples in a dark, ventilated room (Asulam is photodegradable).
- Sieve through a 2 mm mesh to remove stones/debris.
- Homogenize the soil sample.

Step 2: Acidified Extraction

- Weigh 10.0 g of soil into a 50 mL PTFE centrifuge tube.
- Add 5 mL of acidified water (1% Formic Acid) to hydrate the soil and adjust pH < 4.0.
Rationale: Protonates Asulam species.
- Add 10 mL of Acetonitrile (ACN).
- Vortex for 1 min, then mechanically shake for 20 min at 300 rpm.
- Add 4 g MgSO₄ and 1 g NaCl. Rationale: Induces phase separation and partitions water into the solid salt phase.
- Centrifuge at 4,000 rpm for 5 minutes.

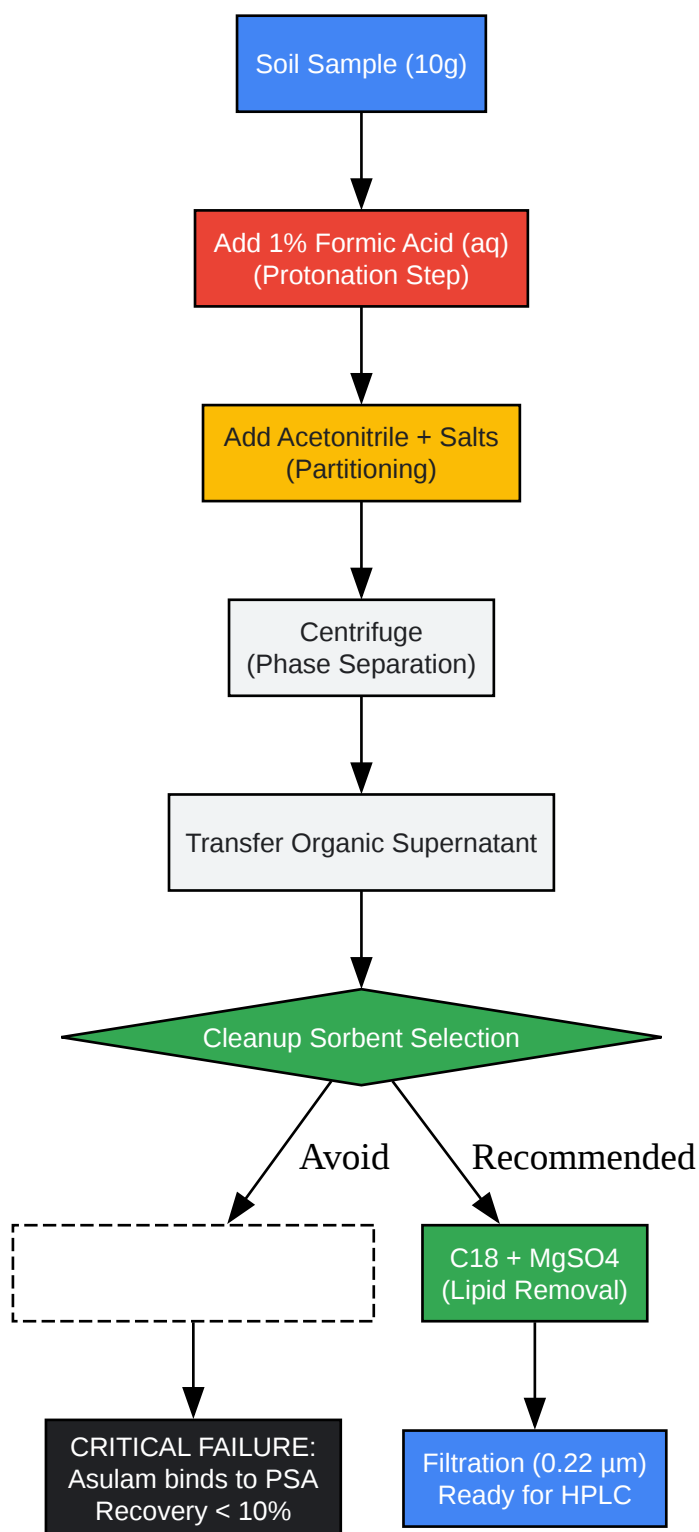
Step 3: Dispersive Solid Phase Extraction (dSPE) Cleanup

- Transfer 1.5 mL of the supernatant (upper ACN layer) to a dSPE tube.
- Sorbent Mix: 50 mg C18 + 150 mg MgSO₄. (Optional: 10 mg GCB if soil is highly pigmented/organic).

- Vortex for 30 seconds.
- Centrifuge at 10,000 rpm for 2 minutes.
- Filter supernatant through a 0.22 μ m PTFE syringe filter into an HPLC vial.

Visualization of Extraction Logic

The following diagram illustrates the critical decision points in the extraction process, specifically the avoidance of PSA to prevent analyte loss.



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Figure 1: Critical workflow decision tree highlighting the necessity of avoiding PSA sorbents for acidic herbicides.

HPLC-DAD Method Parameters

Chromatographic Conditions

- Column Temp: 35°C (Improves mass transfer and peak shape).
- Flow Rate: 1.0 mL/min.
- Injection Volume: 20 µL.
- Detection:
 - Signal: 270 nm (Max absorption for Asulam).[2][3]
 - Reference: 360 nm.
- Mobile Phase:
 - Solvent A: 0.1% Formic Acid in Water.
 - Solvent B: Acetonitrile (HPLC Grade).

Gradient Program

Using a gradient is preferred over isocratic flow to clear late-eluting soil humic substances.

Time (min)	% Solvent A (Acidic Water)	% Solvent B (ACN)	Event
0.00	90	10	Equilibration
2.00	90	10	Isocratic Hold
12.00	40	60	Linear Ramp
15.00	10	90	Wash Step
17.00	10	90	Hold
17.10	90	10	Return to Initial
22.00	90	10	Re-equilibration

Data Analysis & Acceptance Criteria

- Retention Time: Asulam typically elutes between 8.5 – 9.5 minutes under these conditions.
- Linearity:
over range 0.05 – 10.0 mg/kg.
- LOD/LOQ: Validated Limit of Quantitation (LOQ) in soil is typically 0.01 mg/kg.

Self-Validating Protocol (Quality Control)

To ensure "Trustworthiness" (the T in E-E-A-T), every batch must include these internal checks:

- Matrix-Matched Calibration: Soil extracts often suppress ionization or alter chromatography. Prepare calibration standards by spiking blank soil extract rather than pure solvent.
- Recovery Check: Spike a blank soil sample with Asulam at 0.1 mg/kg. Acceptable recovery range: 80% – 110%.
- Surrogate Standard: Add Sulfaphenazole (structurally similar sulfonamide) to samples prior to extraction. This acts as an internal standard to correct for volumetric errors and extraction efficiency.

Troubleshooting Guide

Observation	Root Cause	Corrective Action
Peak Tailing	Secondary interactions with silanols.	Ensure Mobile Phase pH is < 3.0 (use Formic Acid).
Low Recovery (<50%)	Asulam binding to soil or cleanup sorbent.	1. Check if PSA was used (Remove it). 2. Increase acidification of extraction solvent.
Ghost Peaks	Humic acid carryover.	Increase the "Wash Step" (90% B) duration to 5 mins.
Shift in Retention	Column aging or pH drift.	Use a guard column; prepare fresh buffer daily.

References

- European Food Safety Authority (EFSA). (2018). Peer review of the pesticide risk assessment of the active substance asulam. EFSA Journal. [Link](#)
- Guardigli, A., et al. (1989). Determination of Asulam Residues in Crops by HPLC.[3][4] Journal of Agricultural and Food Chemistry. (Foundational method basis).
- Scion Instruments. (2022). HPLC UV Detector Principles and Applications.[Link](#)
- Vertex Analytical. (2018). Identification and Characterization of Asulam Impurities by RP-HPLC. Journal of AOAC International. [Link](#)
- University of Hertfordshire. (2024). PPDB: Pesticide Properties DataBase - Asulam Sodium.[Link](#)

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Sources

- 1. CAS 2302-17-2: Asulam sodium salt | CymitQuimica [cymitquimica.com]
- 2. Asulam | C₈H₁₀N₂O₄S | CID 18752 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 4. jfda-online.com [jfda-online.com]
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